

Application Notes: Analytical Methods for Detecting Flucarbazone Residues in Soil

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Introduction

Flucarbazone-sodium is a sulfonylurea herbicide used for the post-emergence control of grass weeds in cereal crops.[1] Due to its potential to persist in soil and leach into groundwater, sensitive and reliable analytical methods are crucial for monitoring its residues in the environment.[1] These application notes provide detailed protocols for the determination of flucarbazone and its primary metabolite, 2-(trifluoromethoxy) benzene sulfonamide, in soil matrices. The primary analytical technique discussed is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and selectivity for residue analysis.[2][3] The Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS) method is highlighted as an efficient extraction and cleanup procedure.[4][5][6]

Quantitative Data Summary

The following tables summarize the performance characteristics of the described analytical methods for **flucarbazone** and its metabolite in soil.

Table 1: Method Performance for Flucarbazone-sodium in Soil



Parameter	Value	Reference
Limit of Detection (LOD)	0.003 μg/g	[7]
Limit of Quantification (LOQ)	0.5 ppb (0.0005 μg/g)	[8][9]
Average Recovery	87.0% - 99.6%	[2][3]
Relative Standard Deviation (RSD)	1.5% - 8.7%	[3]

Table 2: Method Performance for 2-(trifluoromethoxy) benzene sulfonamide (Metabolite) in Soil

Parameter	Value	Reference
Limit of Detection (LOD)	Not Specified	
Limit of Quantification (LOQ)	Not Specified	_
Average Recovery	83.2% - 102.8%	[2][3]
Relative Standard Deviation (RSD)	1.5% - 8.7%	[3]

Experimental Protocols

Protocol 1: QuEChERS-based Extraction and LC-MS/MS Analysis

This protocol is based on the widely adopted QuEChERS methodology, which simplifies the extraction and cleanup process for pesticide residue analysis in complex matrices like soil.[4][5] [6]

- 1. Sample Preparation and Extraction
- Weigh 10 g of a representative soil sample into a 50 mL centrifuge tube.[4][8]
- Add 10 mL of acetonitrile to the tube.[4]



- Shake the tube vigorously for 1 minute to ensure thorough mixing and extraction of the analytes.[10]
- Add a QuEChERS salt packet containing 4 g of anhydrous magnesium sulfate (MgSO₄) and 1 g of sodium chloride (NaCl). The salts induce phase separation and aid in the removal of water.
- Immediately shake the tube for 1 minute to prevent the formation of salt agglomerates.
- Centrifuge the tube at ≥ 5000 rcf for 5 minutes.[4]
- 2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup
- Transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL micro-centrifuge tube containing d-SPE sorbents. For **flucarbazone** analysis, a combination of Primary Secondary Amine (PSA) and Graphitized Carbon Black (GCB) is effective for removing interferences.[2]
 [3] A typical composition is 150 mg MgSO₄, 50 mg PSA, and 50 mg GCB.
- Vortex the tube for 30 seconds.
- Centrifuge at ≥ 5000 rcf for 2 minutes.[4]
- Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.
- 3. LC-MS/MS Instrumental Analysis
- LC System: Agilent 1200 series or equivalent
- Column: ZORBAX SB-C18, 50 mm x 2.1 mm, 1.8 μm[10]
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: Start with 30% B, ramp to 90% B over 5 minutes, hold for 2 minutes, and return to initial conditions.



• Flow Rate: 0.3 mL/min[10]

Injection Volume: 5 μL[2]

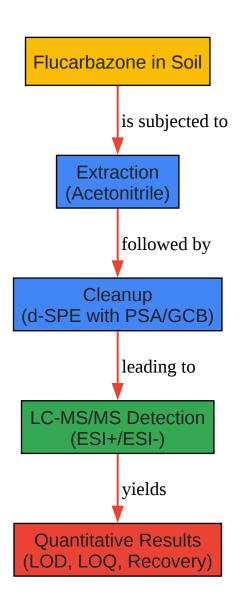
MS System: Agilent 6410 Triple Quadrupole LC/MS or equivalent[10]

- Ionization Mode: Electrospray Ionization (ESI), Positive for flucarbazone, Negative for the metabolite.[2]
- MRM Transitions:
 - Flucarbazone-sodium: Precursor Ion [M+H]+, specific product ions should be determined by direct infusion.
 - 2-(trifluoromethoxy) benzene sulfonamide: Precursor Ion [M-H]⁻, specific product ions should be determined by direct infusion.

Visualizations







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